

# Safeguarding Your Research: A Comprehensive Guide to Handling Nigericin Sodium Salt

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B1678870*

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For researchers, scientists, and professionals in drug development, the integrity of your work and your personal safety are paramount. This document provides essential, immediate safety and logistical information for handling **Nigericin sodium salt**, a potent ionophore antibiotic. Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

## Hazard Summary and Quantitative Data

**Nigericin sodium salt** is a toxic compound that requires careful handling. It is classified as acutely toxic if swallowed or in contact with skin, and fatal if inhaled. It also causes skin and serious eye irritation and may cause respiratory irritation.[1][2][3][4] The toxicological properties have not been fully investigated, underscoring the need for caution.[5]

Toxicity Data	Value	Route	Species
LD50	190 mg/kg	Oral	Mouse
LD50	2.5 mg/kg	Intraperitoneal	Mouse
LD50	48 mg/kg	Intraperitoneal	Mouse

This table summarizes the available acute toxicity data for **Nigericin sodium salt**. [6]

## Personal Protective Equipment (PPE)



A multi-layered approach to PPE is crucial to prevent exposure. The following table outlines the recommended PPE for handling **Nigericin sodium salt**.

Task	Required PPE	Specifications
All Handling Procedures	Gloves	Double-gloving is recommended. Use nitrile, butyl, or neoprene gloves that are impermeable and resistant to the chemical. <sup>[1]</sup> Ensure gloves are elbow-length to protect wrists.
Eye Protection	Tightly sealed, non-fogging safety goggles or a full-face shield. <sup>[1][7]</sup>	
Respiratory Protection	A NIOSH/MSHA-approved respirator is necessary if exposure limits may be exceeded or if irritation is experienced. <sup>[1][5]</sup> For handling the powder, a respirator is mandatory.	
Protective Clothing	A disposable gown or chemical-resistant coveralls that cover the entire body from wrists to ankles. <sup>[7]</sup>	
Footwear	Unlined, chemical-resistant boots that cover the ankles. <sup>[7]</sup>	

## Operational Plans: Step-by-Step Handling Procedures

Strict adherence to the following procedures is mandatory when working with **Nigericin sodium salt**. All manipulations of the powder must be conducted in a certified chemical fume



hood or a ventilated balance enclosure.

## Preparation

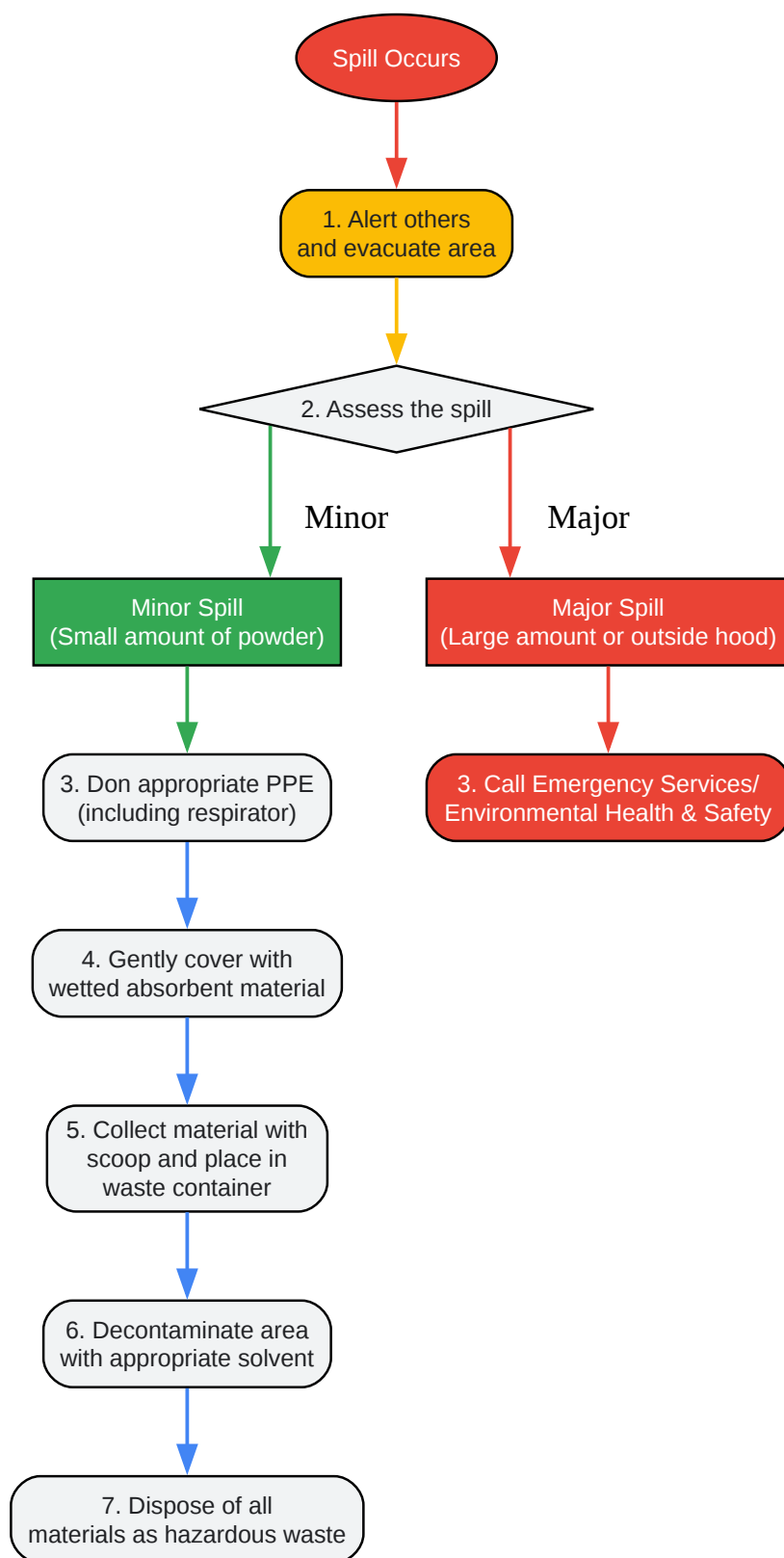
- **Designate a Handling Area:** Clearly mark a specific area within a chemical fume hood for all work with **Nigericin sodium salt**.
- **Assemble Materials:** Before starting, gather all necessary equipment, including a pre-weighed, sealable container for the compound, solvents, and waste containers.
- **Review Safety Information:** Read and understand the Safety Data Sheet (SDS) thoroughly before beginning any work.

## Donning PPE Workflow

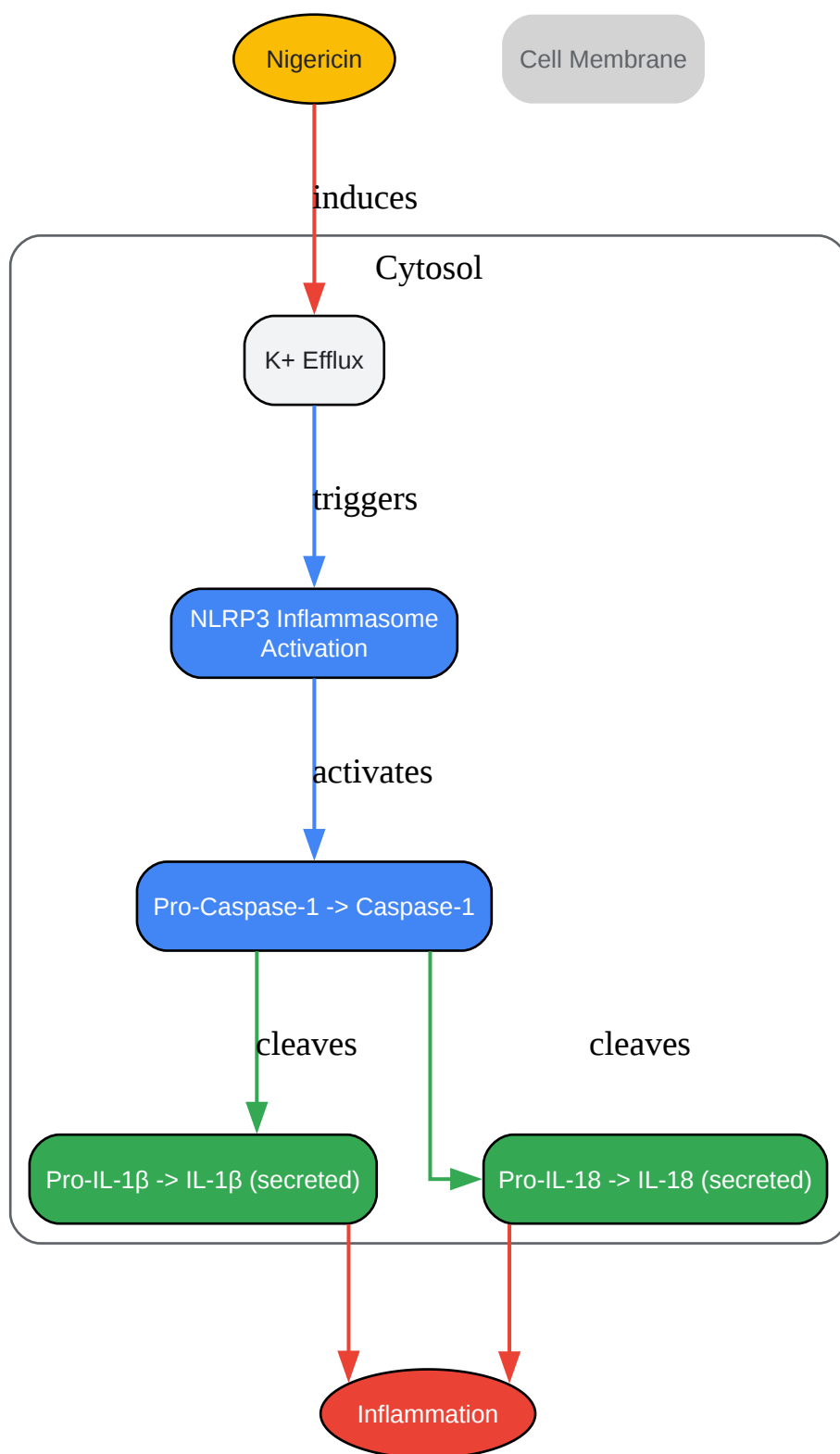












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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)